

Albendazole sulfone-d7 selectivity specificity testing

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Compound Focus: Albendazole sulfone-d7

Cat. No.: S12888851

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Available Information on Albendazole Sulfone-d7

The table below summarizes the key characteristics of **Albendazole Sulfone-d7** based on current search results:

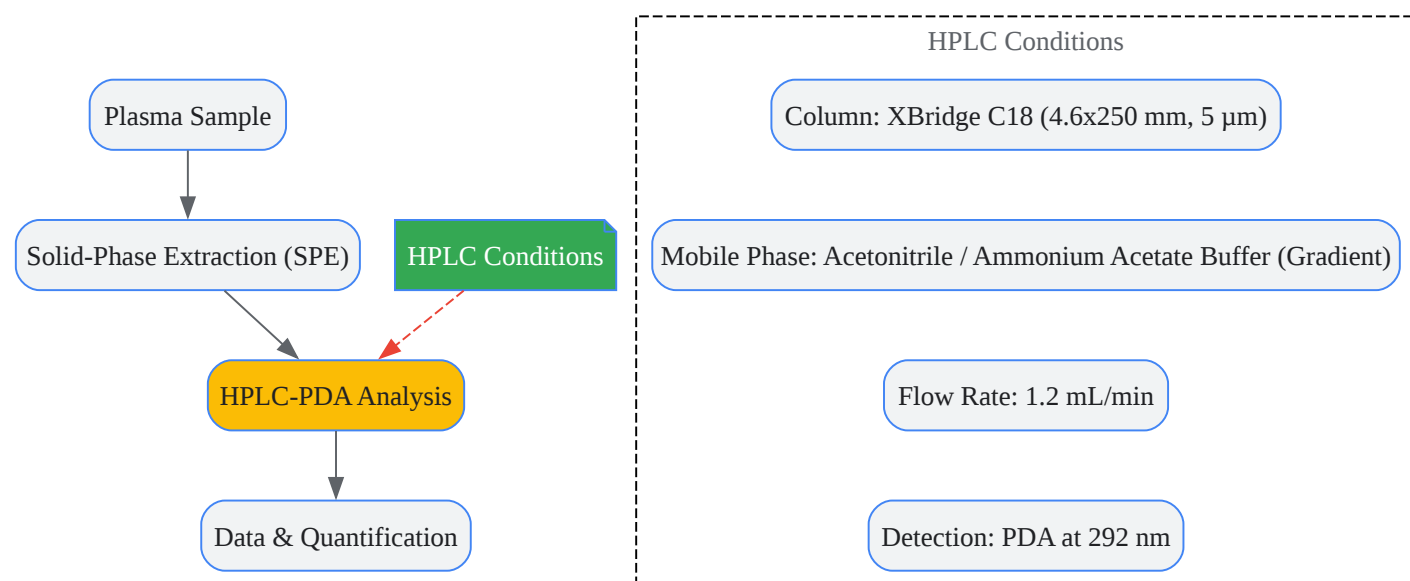
Aspect	Description
Chemical Identity	Deuterium-labeled analog of Albendazole Sulfone [1].
Primary Application	Internal standard for quantitative analysis using LC-MS, GC-MS, or NMR [1].
Biological Activity	Retains anti-parasitic effect against <i>Echinococcus multilocularis</i> Metacestodes, as per its non-labeled parent metabolite [1].
Molecular Formula	$C_{12}H_8D_7N_3O_4S$ [1] [2].
Molecular Weight	304.37 g/mol [1] [2].
CAS Number	2469575-37-7 [2].

Aspect	Description
Key Suppliers	MedChemExpress (MCE) and ClearSynth [1] [2].

Validated Experimental Protocol for Metabolite Analysis

While data for the deuterated form is lacking, a **2025 validated HPLC method** for simultaneous determination of albendazole and its metabolites (albendazole sulfoxide and albendazole sulfone) in plasma provides a robust experimental protocol that can be directly adapted for **Albendazole Sulfone-d7** [3].

The workflow below illustrates the key steps in this analytical method:



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This method was fully validated according to European Medicines Agency (EMA) guidelines, demonstrating satisfactory performance in [3]:

- **Linearity:** Range of 0.025 to 2.0 μg/mL for all three analytes.

- **Precision and Accuracy:** CV \leq 15.1% and deviations \leq 117.7% even at the lower limit of quantification (LLOQ).

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References

1. Albendazole sulfone-d7 | Stable Isotope [medchemexpress.com]
2. Albendazole Stable Isotopes Product List [clearsynth.com]
3. Analytical Method for the Simultaneous Determination of ... [pubmed.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Albendazole sulfone-d7 selectivity specificity testing]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b12888851#albendazole-sulfone-d7-selectivity-specificity-testing>]

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